

Purification of crude 1,5-Diazacyclooctane by distillation or chromatography

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Compound of Interest

Compound Name: 1,5-Diazacyclooctane

Cat. No.: B3191712

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I. Purification by Distillation: A Guide for Scalable Purification

Distillation is often the method of choice for purifying moderate to large quantities of **1,5-Diazacyclooctane**, particularly when removing non-volatile impurities or those with significantly different boiling points.

Frequently Asked Questions (Distillation)

Q1: I'm planning a distillation of 1,5-DACO. What are its key physical properties I need to consider?

Understanding the physical properties of 1,5-DACO is critical for designing a successful distillation protocol. The most important parameter is its boiling point, which is significantly high at atmospheric pressure.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ N ₂	[1]
Molar Mass	114.19 g/mol	[1]
Boiling Point (atm)	194 °C	[1][2][3]
Boiling Point (vac)	78–80 °C @ 16 Torr	[4]
Density	0.852 g/mL	[1][2][3]
Appearance	Colorless liquid	[4]

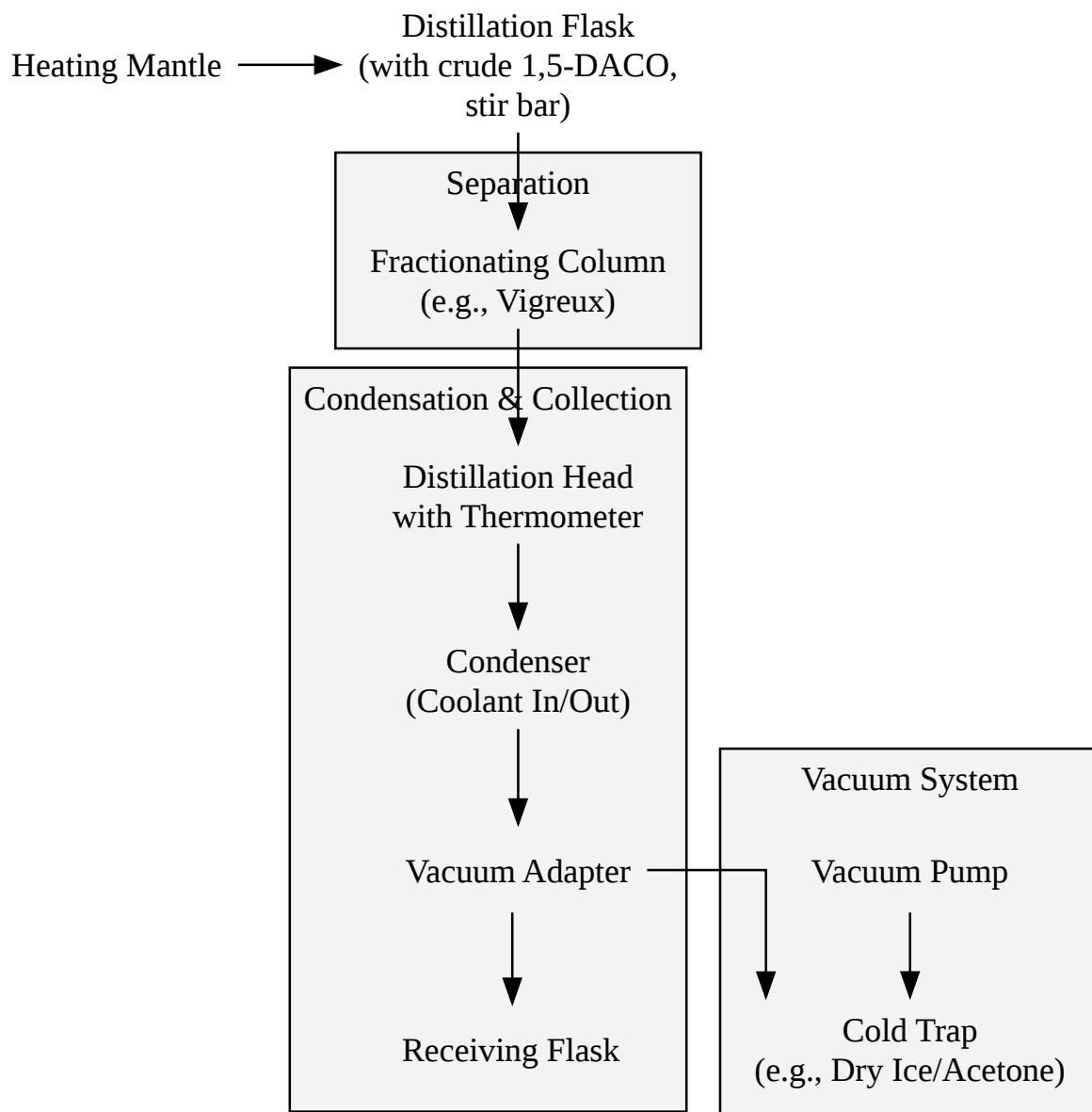
Q2: My 1,5-DACO seems to be decomposing and turning yellow/brown during distillation at atmospheric pressure. What is happening and how can I prevent this?

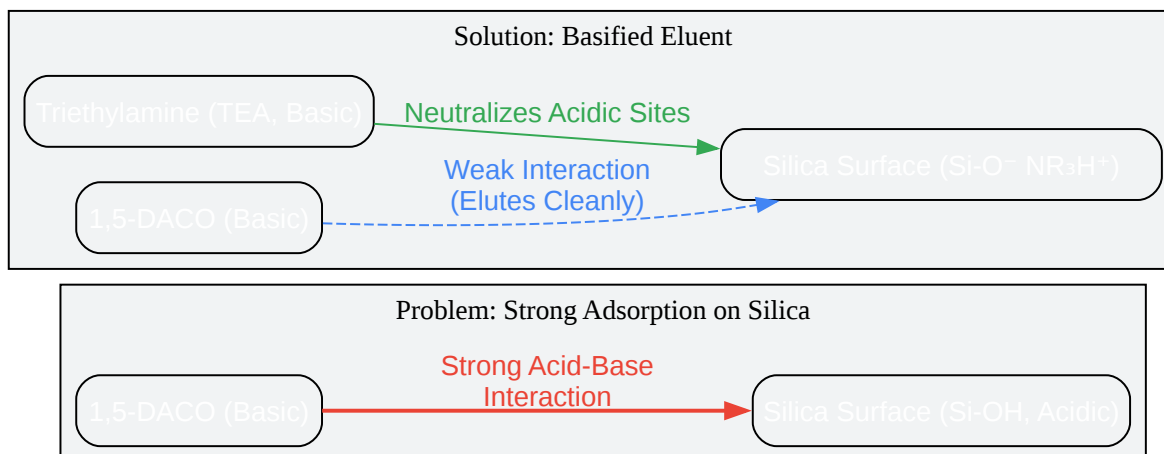
This is a common issue. The high atmospheric boiling point of 194 °C is sufficient to cause thermal degradation of the amine.[1][2][3] Amines, especially cyclic diamines, can be susceptible to oxidation and side reactions at elevated temperatures.

The solution is to perform the distillation under reduced pressure (vacuum distillation). By lowering the pressure, you significantly decrease the boiling point of 1,5-DACO, allowing it to vaporize at a much lower, non-destructive temperature. As noted in the table above, the boiling point drops to 78-80 °C at 16 Torr, a much safer temperature range for the molecule.[4]

Q3: What is the recommended setup for distilling crude 1,5-DACO to achieve high purity?

For optimal separation from impurities with boiling points close to that of 1,5-DACO, a vacuum fractional distillation setup is highly recommended. The inclusion of a fractionating column (e.g., a Vigreux or packed column) between the distillation flask and the condenser increases the number of theoretical plates, enhancing separation efficiency.





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Sources

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